

what is the CAS number for N-Phenylmaleamic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Phenylmaleamic acid*

Cat. No.: *B147418*

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An In-Depth Technical Guide to **N-Phenylmaleamic Acid** (CAS: 555-59-9)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Phenylmaleamic acid, also known by its common name maleanilic acid, is an organic compound with the CAS Registry Number 555-59-9.^{[1][2][3]} It is characterized by a maleamic acid backbone substituted with a phenyl group on the nitrogen atom.^{[4][5]} This compound serves as a crucial intermediate in organic synthesis, most notably in the production of **N-phenylmaleimide**, a valuable reagent in Diels-Alder reactions and a building block for polymers and antimicrobial agents.^{[4][6]} Its derivatives have also been explored for their potential in pharmaceutical applications, including as antitumor agents.^[4] This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **N-Phenylmaleamic acid**.

Chemical and Physical Properties

N-Phenylmaleamic acid is typically a white to off-white or pale yellow crystalline solid at room temperature.^{[5][7]} It possesses both a carboxylic acid and an amide functional group, allowing it to exhibit both acidic and basic properties.^[5] Key physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Registry Number	555-59-9	[1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₉ NO ₃	[1] [2] [3] [4]
Molecular Weight	191.18 g/mol	[2] [4]
IUPAC Name	(2Z)-4-Oxo-4-(phenylamino)-2-butenoic acid	[4] [5]
Melting Point	192 °C (decomposes)	[2]
Appearance	White to off-white/pale yellow crystalline solid	[5] [7]
Apparent Density	1.418 g/mL at 30 °C	
logP (Octanol/Water)	1.915 (Calculated)	[8]
Water Solubility	<0.1 g/100 mL at 27 °C	

Solubility Data

The solubility of **N-Phenylmaleamic acid** in various solvents at 27 °C is presented below.

Solvent	Solubility (g/100 mL)
Dimethylformamide	12.9
Butyl Cellosolve	1.1
Dioxane	0.9
Acetone	0.3
Methanol	0.3
Acetonitrile	0.2
Ethanol	0.2
Benzene	<0.1
Carbon tetrachloride	<0.1
Chloroform	<0.1
Ether	<0.1
Toluene	<0.1
Water	<0.1

Experimental Protocols

Synthesis of N-Phenylmaleamic acid

N-Phenylmaleamic acid is readily synthesized via the acylation of aniline with maleic anhydride.^{[4][9][10]} The reaction is typically exothermic and proceeds in high yield.

Materials:

- Maleic anhydride
- Aniline
- Anhydrous ethyl ether (or dichloromethane or toluene)^{[6][7]}

Procedure:

- Dissolve maleic anhydride (1 equivalent) in a suitable solvent such as anhydrous ethyl ether in a three-necked flask equipped with a stirrer, reflux condenser, and a dropping funnel.[6]
- While stirring the solution, add a solution of aniline (1 equivalent) in the same solvent dropwise through the dropping funnel.[6] The reaction is exothermic, and a thick suspension will form.[6][7]
- After the addition is complete, continue to stir the suspension at room temperature for 1 hour. [6]
- Cool the mixture to 15–20 °C in an ice bath.[6]
- Collect the precipitated product by suction filtration and wash it with the solvent used in the reaction.[6][7]
- The resulting **N-Phenylmaleamic acid** is obtained in high yield (typically 97–98%).[6]

Synthesis of N-Phenylmaleimide from N-Phenylmaleamic acid

N-Phenylmaleamic acid can be cyclized to N-Phenylmaleimide via dehydration.[4][6]

Materials:

- **N-Phenylmaleamic acid**
- Acetic anhydride
- Anhydrous sodium acetate

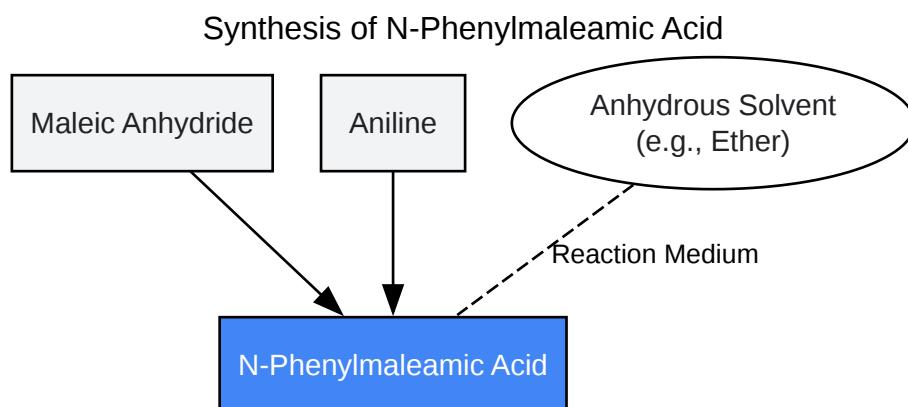
Procedure:

- In an Erlenmeyer flask, prepare a mixture of acetic anhydride and anhydrous sodium acetate.[6]
- Add **N-Phenylmaleamic acid** to the mixture.[6]

- Heat the suspension on a steam bath with swirling for approximately 30 minutes to dissolve the solids.[6]
- Cool the reaction mixture to near room temperature and then pour it into ice water.[6]
- Collect the precipitated N-Phenylmaleimide by suction filtration.[6]
- Wash the product with cold water and then with petroleum ether.[6]
- The crude N-phenylmaleimide can be further purified by recrystallization from a suitable solvent like cyclohexane.[6]

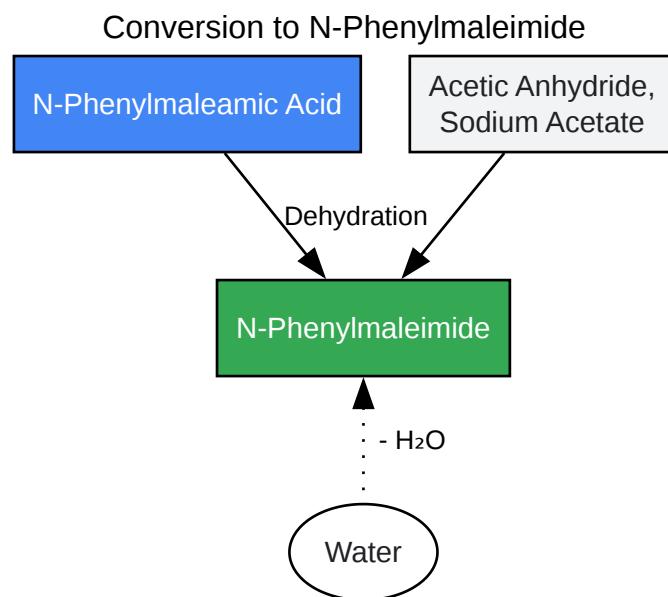
Synthetic Workflow and Applications

The primary application of **N-Phenylmaleamic acid** is as a precursor in chemical synthesis. The following diagrams illustrate its synthesis and subsequent conversion, as well as its role as a chemical intermediate.



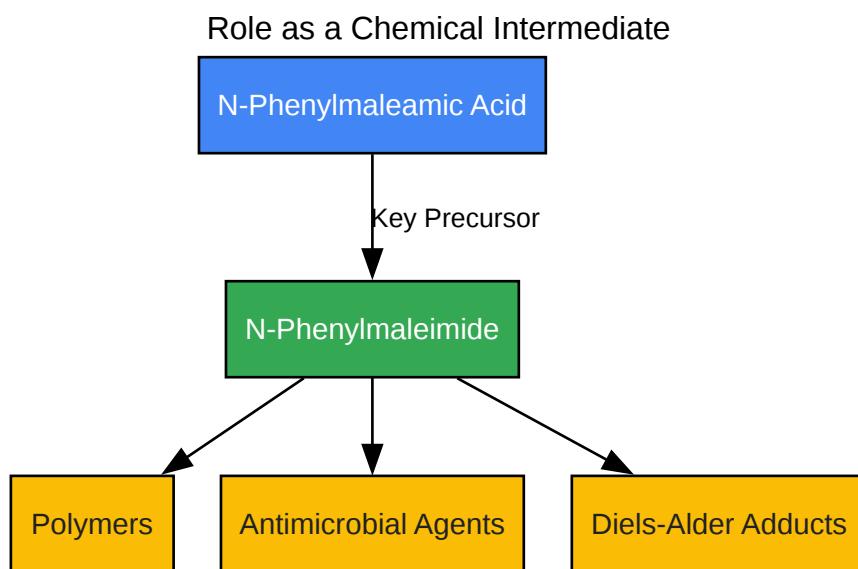
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Caption: Synthesis of **N-Phenylmaleamic Acid**.



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Caption: Dehydration to N-Phenylmaleimide.



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Caption: **N-Phenylmaleamic Acid**'s role as an intermediate.

Biological and Pharmacological Activity

While primarily used as a chemical intermediate, **N-Phenylmaleamic acid** and its derivatives have been investigated for several biological activities.

- **Antimicrobial Activity:** Preliminary studies have shown that **N-Phenylmaleamic acid** exhibits antimicrobial properties against certain bacteria and fungi.[4]

Microorganism	Inhibition Zone (mm) at 50 mg/mL
Staphylococcus aureus	15
Klebsiella pneumoniae	12
Candida albicans	10

- **Herbicide Antidote:** It has been studied for its potential to protect crops from injury caused by certain herbicides by enhancing detoxification pathways within the plants.[4]
- **Anticancer Potential:** Derivatives of **N-Phenylmaleamic acid** have demonstrated promising anticancer activity against various cancer cell lines, including human colon carcinoma (HCT-116) and human breast carcinoma (MCF-7).[4]
- **Fungicidal Use:** Esters of **N-Phenylmaleamic acid** have been reported for their use as fungicides.

Spectroscopic Data

Spectroscopic data for **N-Phenylmaleamic acid** is available through various databases.

Technique	Database/Reference
Infrared (IR) Spectroscopy	NIST/EPA Gas-Phase Infrared Database[1]
Mass Spectrometry (MS)	NIST Chemistry WebBook[3][11]
¹ H NMR Spectroscopy	Available in chemical databases such as PubChem[12]

Conclusion

N-Phenylmaleamic acid (CAS: 555-59-9) is a versatile and important chemical intermediate with straightforward and high-yielding synthetic protocols. Its primary utility lies in the synthesis of N-phenylmaleimide, a key component in polymer chemistry and organic synthesis. Furthermore, ongoing research into the biological activities of **N-Phenylmaleamic acid** and its derivatives, particularly in the agrochemical and pharmaceutical fields, suggests potential for the development of new applications. This guide provides foundational technical information for researchers and professionals working with this compound.

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- To cite this document: BenchChem. [what is the CAS number for N-Phenylmaleamic acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b147418#what-is-the-cas-number-for-n-phenylmaleamic-acid>]

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